

# Elucidation of the Molecular Structure of 3,5-Dimethylbenzylmagnesium Bromide: A Technical Guide

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## Compound of Interest

Compound Name: 3,5-Dimethylbenzylmagnesium  
bromide

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This technical guide provides a comprehensive overview of the structural elucidation of **3,5-Dimethylbenzylmagnesium bromide**, a crucial Grignard reagent in organic synthesis. This document outlines the fundamental chemical properties, a detailed synthesis protocol, and the spectroscopic data essential for its characterization.

## Chemical Identity and Properties

**3,5-Dimethylbenzylmagnesium bromide** is an organomagnesium halide, commonly known as a Grignard reagent. Its reactivity makes it a valuable tool for forming carbon-carbon bonds in the synthesis of more complex molecules. The fundamental properties of this compound are summarized below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrMg	PubChem[1]
IUPAC Name	magnesium;1-methanidyl-3,5-dimethylbenzene;bromide	PubChem[1]
Molecular Weight	223.39 g/mol	PubChem[1]
Canonical SMILES	<chem>CC1=CC(=CC(=C1)[CH2-])C.[Mg+2].[Br-]</chem>	PubChem[1]
InChI Key	MJBZRWFVJIASKJ-UHFFFAOYSA-M	PubChem[1]
CAS Number	111823-36-0	ChemicalBook[2]

## Synthesis Protocol

The synthesis of **3,5-Dimethylbenzylmagnesium bromide** follows the general procedure for the preparation of Grignard reagents from an organohalide and magnesium metal in an ethereal solvent.

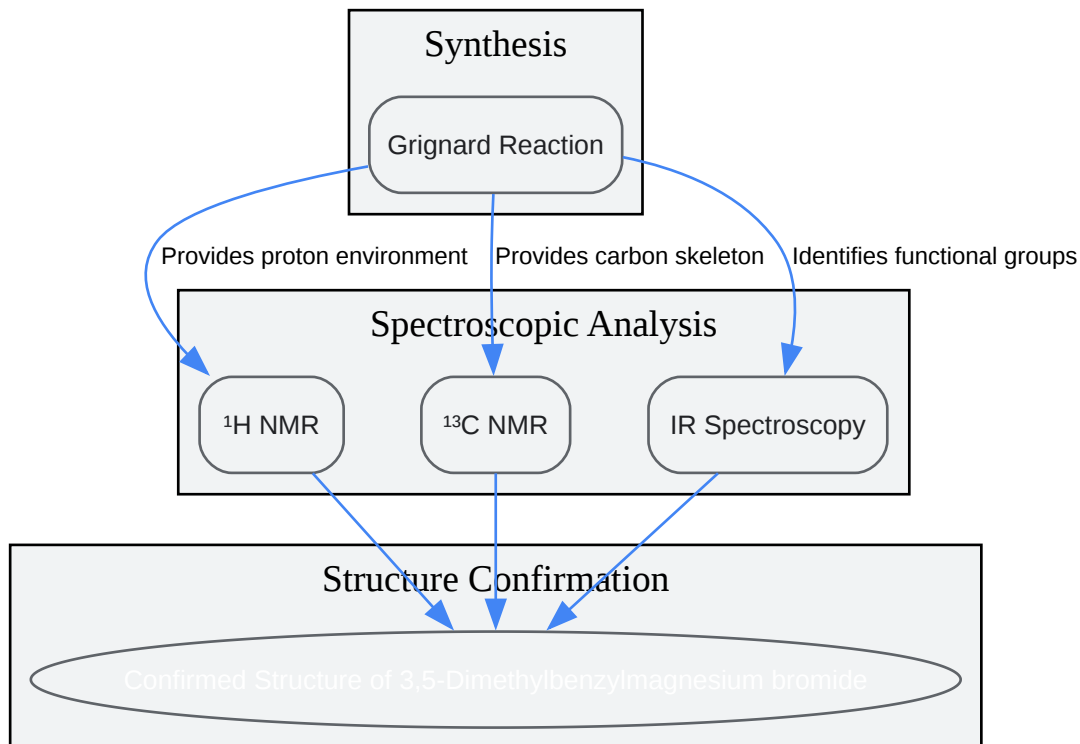
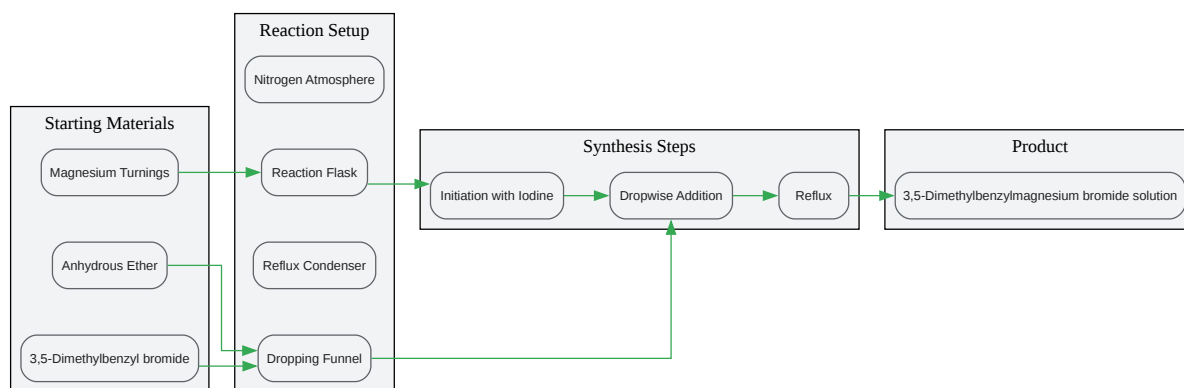
### Experimental Protocol: Synthesis of 3,5-Dimethylbenzylmagnesium Bromide

#### Materials:

- 3,5-Dimethylbenzyl bromide (C<sub>9</sub>H<sub>11</sub>Br)
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an initiator)
- Anhydrous reaction vessel (e.g., a three-necked flask) equipped with a reflux condenser, dropping funnel, and nitrogen inlet.

#### Procedure:

- Preparation: All glassware must be thoroughly dried in an oven to remove any traces of water. The magnesium turnings are placed in the reaction flask.
- Initiation: A single crystal of iodine is added to the magnesium turnings. The flask is gently warmed under a nitrogen atmosphere until the violet vapor of iodine is observed. This helps to activate the magnesium surface.
- Reagent Addition: A solution of 3,5-Dimethylbenzyl bromide in the anhydrous ethereal solvent is added dropwise from the dropping funnel to the magnesium turnings.
- Reaction: The reaction is typically initiated with gentle warming. Once the reaction starts, it is often exothermic and may require cooling to maintain a steady reflux. The reaction mixture will turn cloudy and grey, indicating the formation of the Grignard reagent.
- Completion: After the addition of the alkyl halide is complete, the reaction mixture is typically refluxed for a period to ensure complete conversion. The resulting solution of **3,5-Dimethylbenzylmagnesium bromide** is then used in subsequent synthetic steps.



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## References

- 1. 3,5-Dimethylbenzylmagnesium bromide | C<sub>9</sub>H<sub>11</sub>BrMg | CID 12348358 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,5-DIMETHYLBENZYL MAGNESIUM BROMIDE | 111823-36-0 [chemicalbook.com]
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